

Crystal Structure of Calcium Perchlorate Tetrahydrate: A Technical Guide

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Compound of Interest

Compound Name: Calcium perchlorate tetrahydrate

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This technical guide provides an in-depth analysis of the crystal structure of **calcium perchlorate tetrahydrate** ($\text{Ca}(\text{ClO}_4)_2 \cdot 4\text{H}_2\text{O}$). The information is compiled from peer-reviewed crystallographic studies to assist researchers and professionals in understanding the solid-state properties of this compound.

Core Crystallographic Data

The crystal structure of **calcium perchlorate tetrahydrate** has been determined by single-crystal X-ray diffraction. The compound crystallizes in a triclinic system. Key crystallographic data are summarized in the table below for clear comparison and reference.

Parameter	Value
Chemical Formula	$\text{Ca}(\text{ClO}_4)_2 \cdot 4\text{H}_2\text{O}$
Molecular Weight	311.04 g/mol
Crystal System	Triclinic
Space Group	P-1
a	5.4886 (11) Å
b	7.8518 (15) Å
c	11.574 (2) Å
α	90.00°
β	90.00°
γ	90.00°
Temperature	200 K

Data sourced from Hennings, Schmidt, & Voigt (2014).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Structural Elucidation

The crystal structure of **calcium perchlorate tetrahydrate** consists of a central calcium (Ca^{2+}) cation, two perchlorate (ClO_4^-) anions, and four water (H_2O) molecules.[\[4\]](#)[\[5\]](#) The Ca^{2+} cation is eightfold coordinated in a distorted square-antiprismatic geometry.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#) The coordination sphere of the calcium ion is comprised of four oxygen atoms from four of the water molecules and four oxygen atoms from four different perchlorate tetrahedra.[\[1\]](#)[\[2\]](#)[\[3\]](#)

These coordinated polyhedra form chains parallel to the [01-1] direction by sharing corners of the ClO_4 tetrahedra.[\[1\]](#)[\[2\]](#)[\[3\]](#) The structure is further stabilized by a three-dimensional network of $\text{O} \cdots \text{H} \cdots \text{O}$ hydrogen bonds between the water molecules and the perchlorate groups.[\[2\]](#)[\[3\]](#)[\[7\]](#)

The $\text{Ca} \cdots \text{O}$ bond lengths involving the water molecules are in the range of 2.3284 (17) to 2.4153 (16) Å.[\[1\]](#) The $\text{Ca} \cdots \text{O}$ bond lengths to the oxygen atoms of the perchlorate anions are longer, ranging from 2.5417 (16) to 2.5695 (17) Å.[\[1\]](#)

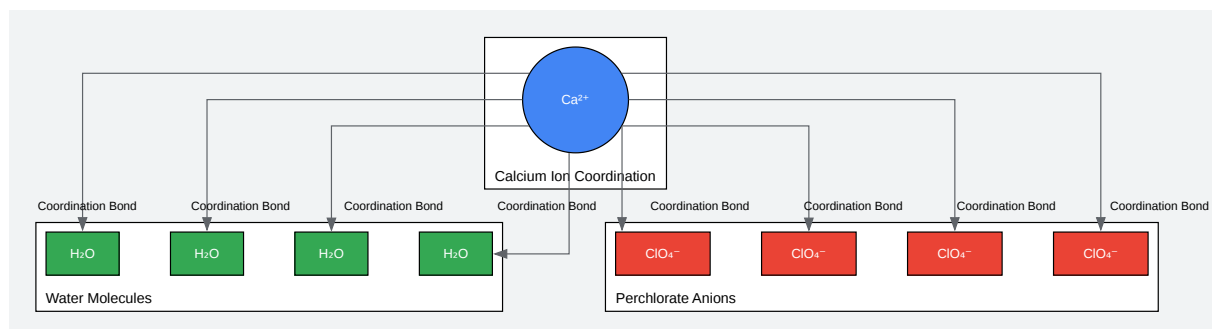
Experimental Protocols

Crystallization: **Calcium perchlorate tetrahydrate** crystals were grown from an aqueous solution containing 62.95 wt% $\text{Ca}(\text{ClO}_4)_2$. The crystallization was induced by cooling the solution to 273 K (0 °C) over a period of one day.[7]

X-ray Diffraction Data Collection and Structure Refinement: The crystallographic data were collected at a temperature of 200 K.[1] The positions of the hydrogen atoms were determined from difference Fourier maps. During the refinement process, distance restraints were applied to the water molecules, with O—H and H—H distances of 0.82 (1) Å and 1.32 (1) Å, respectively.[2]

Visualizations

The following diagram illustrates the coordination environment of the calcium ion in the crystal lattice of **calcium perchlorate tetrahydrate**.



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Caption: Coordination of the Ca^{2+} ion with water and perchlorate.

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